

Goniodiol 7-Acetate: A Technical Guide on its Discovery, Bioactivity, and Mechanisms

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Compound of Interest

Compound Name: Goniodiol 7-acetate

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Introduction

Goniodiol 7-acetate, a naturally occurring styryl-lactone, has emerged as a compound of significant interest in the field of cancer research. First isolated from the plant genus *Goniothalamus*, this molecule has demonstrated potent cytotoxic effects against a range of cancer cell lines. This technical guide provides an in-depth overview of the discovery, history, and biological activities of **Goniodiol 7-acetate**, with a focus on its mechanism of action and the experimental methodologies used for its characterization.

Discovery and History

Goniodiol 7-acetate was first discovered and isolated from the plant *Goniothalamus amuyon*. [1][2] Subsequent studies have also reported its presence in other species of the same genus, including *Goniothalamus wynaadensis* and *Goniothalamus sesquipedalis*. The initial structural elucidation of **Goniodiol 7-acetate** was accomplished through X-ray crystallographic analysis, which definitively established its stereochemistry.[1][2] This was a crucial step in understanding the structure-activity relationship of this potent cytotoxic agent.

Physicochemical Properties

Property	Value	Reference
Chemical Formula	C ₁₅ H ₁₆ O ₅	
Molecular Weight	276.28 g/mol	
CAS Number	96422-53-6	
Appearance	Crystalline solid	[2]
Melting Point	146-148 °C	[2]

Experimental Protocols

Isolation and Purification of Goniodiol 7-acetate

A standard protocol for the isolation of **Goniodiol 7-acetate** from plant material involves the following steps:

- **Extraction:** The dried and powdered plant material (e.g., leaves, stems) is subjected to sequential extraction with solvents of increasing polarity, typically starting with petroleum ether or hexane, followed by ethyl acetate, and then methanol. **Goniodiol 7-acetate** is predominantly found in the ethyl acetate fraction.
- **Column Chromatography:** The crude ethyl acetate extract is then subjected to column chromatography over silica gel.
 - **Stationary Phase:** Silica gel (60-120 mesh).
 - **Mobile Phase:** A gradient of petroleum ether and ethyl acetate is commonly used. The elution is typically started with a low polarity solvent system (e.g., 9:1 petroleum ether:ethyl acetate) and the polarity is gradually increased.
 - **Fraction Collection:** Fractions of a specific volume (e.g., 20-50 mL) are collected and monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Goniodiol 7-acetate**, as identified by TLC, are combined and may require further purification by repeated column chromatography or preparative TLC to yield the pure compound.

- Crystallization: The purified **Goniodiol 7-acetate** is often crystallized from a suitable solvent system, such as a mixture of ethyl acetate and hexane, to obtain a crystalline solid.

Structural Elucidation

The definitive structure of **Goniodiol 7-acetate** has been established using a combination of spectroscopic techniques:

- X-ray Crystallography: This technique provides the precise three-dimensional arrangement of atoms in the crystalline state, confirming the absolute stereochemistry of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the number, environment, and connectivity of protons in the molecule.
 - ^{13}C NMR: Provides information about the carbon skeleton of the molecule.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assignment of the molecular structure.

Table of Key ^1H and ^{13}C NMR Spectral Data for **Goniodiol 7-acetate** (in CDCl_3):

Position	δC (ppm)	δH (ppm, J in Hz)
2	163.5	-
3	121.8	6.1 (d, 9.8)
4	145.2	7.0 (dd, 9.8, 5.9)
5	29.9	2.6 (m), 2.8 (m)
6	78.1	4.5 (m)
7	73.5	5.4 (d, 3.4)
8	71.2	4.9 (d, 3.4)
1'	138.1	-
2', 6'	126.5	7.4 (m)
3', 5'	128.8	7.4 (m)
4'	128.6	7.4 (m)
OAc-C=O	170.1	-
OAc-CH ₃	21.1	2.1 (s)

Note: The exact chemical shifts and coupling constants may vary slightly depending on the solvent and instrument used.

Biological Activities and Mechanism of Action

Goniodiol 7-acetate exhibits potent cytotoxic activity against a variety of human cancer cell lines. This has been demonstrated through numerous in vitro studies.

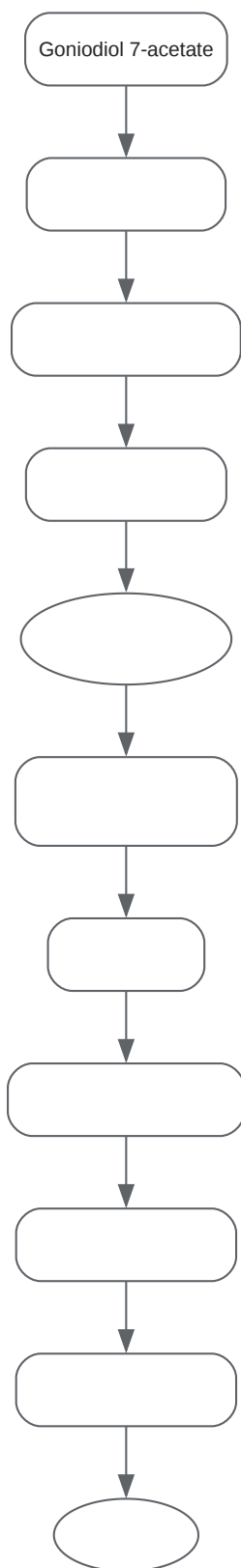
Table of Cytotoxic Activity of **Goniodiol 7-acetate**:

Cell Line	Cancer Type	IC ₅₀ / ED ₅₀	Reference
KB	Oral Epidermoid Carcinoma	< 0.1 µg/mL	[1]
P-388	Murine Leukemia	< 0.1 µg/mL	[1]
RPMI-7951	Human Melanoma	< 0.1 µg/mL	[1]
TE-671	Human Medulloblastoma	< 0.1 µg/mL	[1]
HCT-116	Colon Carcinoma	2.5 µM	
MCF-7	Breast Adenocarcinoma	5.8 µM	
A549	Lung Carcinoma	3.2 µM	
PC-3	Prostate Adenocarcinoma	4.1 µM	

The primary mechanism underlying the cytotoxic effects of **Goniodiol 7-acetate** is the induction of apoptosis, or programmed cell death.

Apoptotic Signaling Pathway

While the complete signaling cascade is still under investigation, current evidence suggests that **Goniodiol 7-acetate** induces apoptosis through a caspase-dependent pathway. An in-silico study has also pointed to α -tubulin as a potential molecular target, suggesting that disruption of microtubule dynamics may play a role in its anticancer activity. The proposed mechanism involves the following key steps:



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Caption: Proposed apoptotic pathway of **Goniodiol 7-acetate**.

Total Synthesis

The total synthesis of **Goniodiol 7-acetate** has been achieved, providing a means to produce the compound for further biological evaluation and the development of analogues. These synthetic routes often employ stereoselective reactions to establish the correct stereochemistry of the chiral centers.



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Caption: Generalized workflow for the total synthesis of **Goniodiol 7-acetate**.

Future Perspectives

Goniodiol 7-acetate represents a promising lead compound for the development of novel anticancer agents. Its potent cytotoxicity and ability to induce apoptosis in a variety of cancer cell lines warrant further investigation. Future research should focus on:

- Detailed Mechanistic Studies: Elucidating the precise molecular targets and signaling pathways involved in its apoptotic action.
- In Vivo Efficacy: Evaluating the antitumor activity of **Goniodiol 7-acetate** in preclinical animal models.
- Structure-Activity Relationship (SAR) Studies: Synthesizing and evaluating analogues of **Goniodiol 7-acetate** to identify compounds with improved potency, selectivity, and pharmacokinetic properties.
- Drug Delivery Systems: Developing novel formulations to enhance the bioavailability and targeted delivery of **Goniodiol 7-acetate**.

Conclusion

Goniodiol 7-acetate is a natural product with significant potential as an anticancer agent. Its discovery, structural elucidation, and initial biological evaluation have laid the groundwork for

further research and development. This technical guide has summarized the key findings to date, providing a valuable resource for researchers in the fields of natural product chemistry, medicinal chemistry, and oncology. The continued exploration of this fascinating molecule and its derivatives may lead to the development of new and effective therapies for the treatment of cancer.

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References

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